

preparation of Butopyronoxyl mixtures

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Butopyronoxyl

CAS No.: 532-34-3

Cat. No.: S573625

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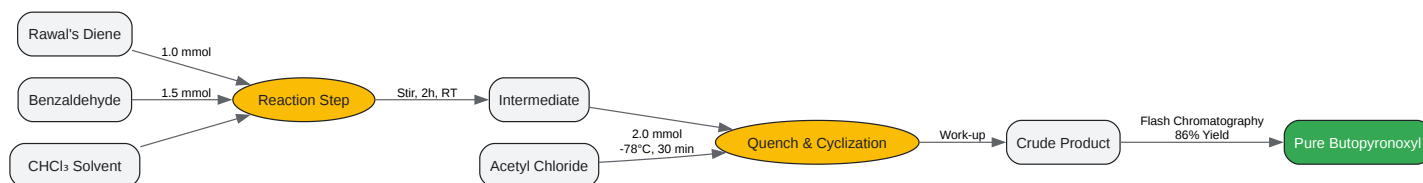
Chemical Profile & Synthetic Outline

The table below summarizes the key identified properties of **Butopyronoxyl**.

Property	Value / Description
CAS RN	532-34-3 [1] [2]
IUPAC Name	butyl 3,4-dihydro-2,2-dimethyl-4-oxo-2H-pyran-6-carboxylate [2]
Molecular Formula	C ₁₂ H ₁₈ O ₄ [1] [2]
Molecular Weight	226.27 g/mol [1] [2]
Appearance	Yellow to pale reddish-brown liquid with an aromatic odor [1] [2]
Solubility in Water	275 mg/L at 20°C and pH 7 [2]
Log P	2.42 (indicating moderate lipophilicity) [2]
Primary Application	Insect repellent for skin and clothing against flies, ticks, and fleas [2]

Reported Synthesis Pathway

A synthesis method was reported in the literature in 2000, yielding **Butopyronoxyl** (referred to as a dihydropyrone) in 86% yield [1]. The procedure can be visualized in the following workflow.



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Diagram 1: Simplified workflow for **Butopyronoxyl** synthesis.

Detailed Experimental Notes:

- **Reaction Setup:** The reaction was conducted under a nitrogen atmosphere in anhydrous chloroform (CHCl_3), indicating sensitivity to moisture and/or oxygen [1].
- **Purification:** The final product was isolated as a yellow oil and purified using **flash chromatography** [1]. This suggests the crude product may contain several by-products requiring careful separation.

Analytical & Formulation Guidance

Given the lack of specific analytical data for **Butopyronoxyl**, standard protocols for chemical mixture analysis should be applied. The table below suggests potential methodologies.

Objective	Recommended Technique	Application Notes
Identity Confirmation	Nuclear Magnetic Resonance (NMR)	^1H and ^{13}C NMR to verify molecular structure.
Purity Assessment	Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC)	Suitable for a small organic molecule; check for residual solvents and synthetic by-products.

Objective	Recommended Technique	Application Notes
Mixture Formulation	Standard solubilization techniques	Given its low water solubility, formulation may require solvents like alcohol or glacial acetic acid, with which it is miscible [1].

Critical Safety & Handling Notes

The following safety information was located in the search results and must be considered.

- **Toxicity:** **Butopyronoxyl** is reported to be **moderately toxic by ingestion** and has been shown to produce liver necrosis in experimental animals [1] [2].
- **Regulatory Status:** It is **not approved** for use according to EC Regulation 1107/2009 [2].
- **General Handling:** It is a skin irritant. As with all chemicals, appropriate personal protective equipment (PPE) including gloves and safety glasses should be worn. All operations should be performed in a well-ventilated fume hood [1].

Recommendations for Further Research

To obtain a viable preparation protocol, I suggest you:

- **Consult Specialized Databases:** Conduct a targeted search in scientific patent databases (such as USPTO, Espacenet, or Google Patents) and commercial chemical supplier catalogs for more detailed and potentially proprietary synthesis methods.
- **Review Historical Literature:** A deeper dive into older chemical and entomological literature, particularly from the mid-20th century when it was first introduced as a repellent, may yield more detailed procedures.
- **Adapt General Techniques:** The general workflow and purification method (flash chromatography) provided can serve as a template. Optimization of reaction conditions (catalyst, temperature, solvent) will likely be required.

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References

1. 532-34-3 | CAS DataBase [chemicalbook.com]

2. Butopyronoxyl [sitem.herts.ac.uk]

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